

Unveiling the Molecular Architecture of Trioxo(triphenylsilyloxy)rhenium(VII): A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Trioxo(triphenylsilyloxy)rhenium(VII)*

Cat. No.: B3146729

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Trioxo(triphenylsilyloxy)rhenium(VII), with the chemical formula $C_{18}H_{15}O_4ReSi$, is an organometallic compound featuring a central rhenium atom in its highest +VII oxidation state. This compound is of significant interest to the scientific community due to its catalytic activity in various organic transformations. This technical guide provides a comprehensive overview of the molecular structure of **Trioxo(triphenylsilyloxy)rhenium(VII)**, drawing from available spectroscopic and analytical data. While a definitive single-crystal X-ray diffraction study providing precise bond lengths and angles is not publicly available in the searched literature, this guide consolidates the current understanding of its structural characteristics and synthetic methodology.

Molecular Structure and Bonding

The molecular structure of **Trioxo(triphenylsilyloxy)rhenium(VII)** is characterized by a central rhenium atom coordinated to three terminal oxo ligands and one triphenylsilyloxy group. This arrangement results in a distorted tetrahedral or trigonal pyramidal geometry around the rhenium center. The high oxidation state of rhenium(VII) significantly influences the bonding within the molecule, leading to short and strong rhenium-oxygen bonds.

Key Structural Features:

- **Rhenium(VII) Center:** The rhenium atom exists in a d^0 electron configuration, contributing to the compound's stability and catalytic properties.
- **Trioxo Ligands:** Three terminal oxygen atoms are double-bonded to the rhenium center ($\text{Re}=\text{O}$). These bonds are expected to be short and exhibit high vibrational frequencies in infrared spectroscopy.
- **Triphenylsilyloxy Ligand:** A bulky triphenylsilyloxy group ($-\text{OSi}(\text{C}_6\text{H}_5)_3$) is single-bonded to the rhenium atom via the oxygen atom. This ligand imparts solubility in organic solvents and influences the steric environment around the catalytic center.

Physicochemical Properties

A summary of the known physicochemical properties of **Trioxo(triphenylsilyloxy)rhenium(VII)** is presented in Table 1.

Property	Value
Chemical Formula	$\text{C}_{18}\text{H}_{15}\text{O}_4\text{ReSi}$
Molecular Weight	509.60 g/mol
CAS Number	60624-60-4
Appearance	Pale yellow crystalline solid
Oxidation State of Re	+7

Spectroscopic Characterization

Spectroscopic techniques are crucial for elucidating the structure of **Trioxo(triphenylsilyloxy)rhenium(VII)**.

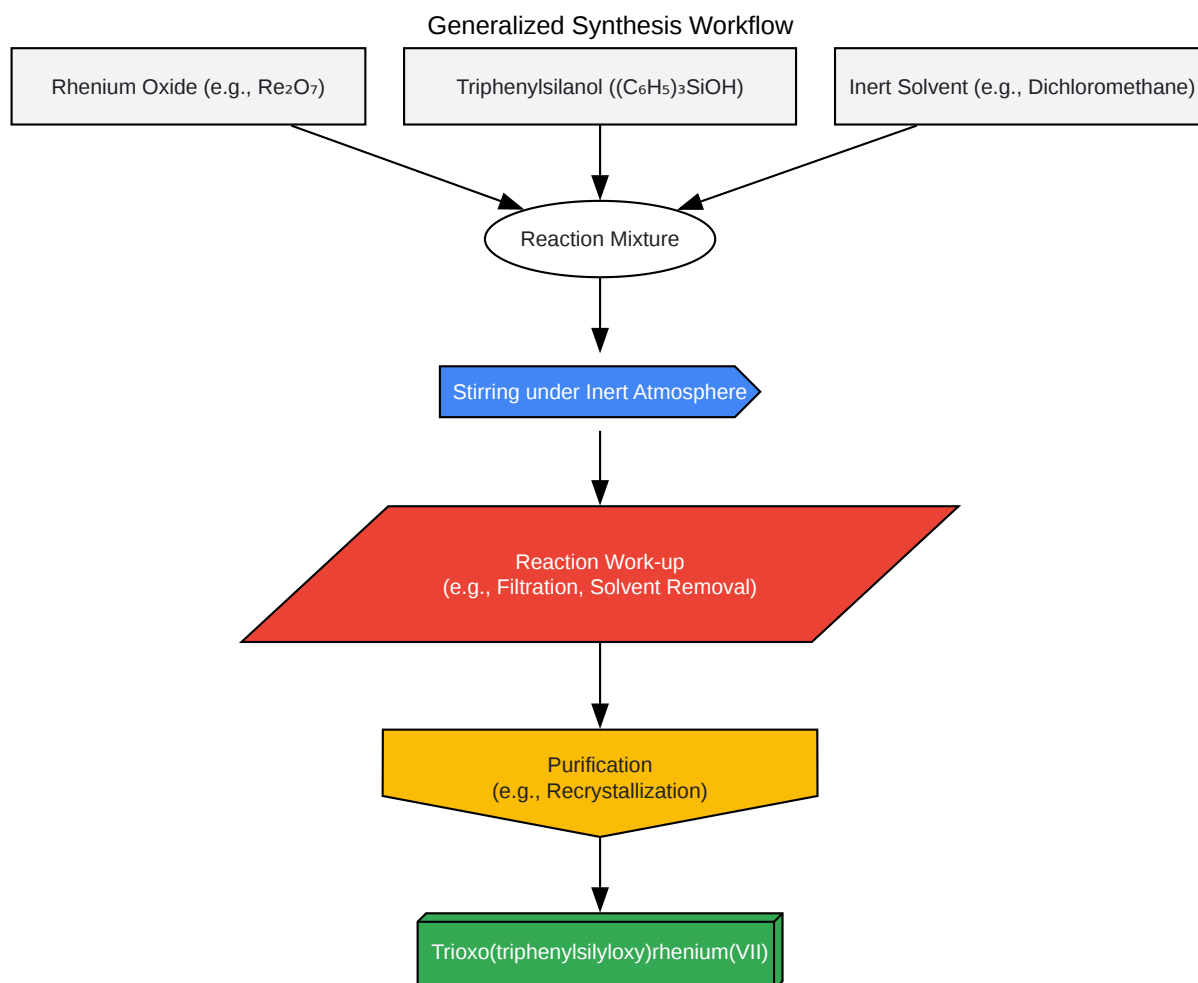
^1H NMR Spectroscopy: The proton nuclear magnetic resonance (^1H NMR) spectrum is dominated by signals arising from the phenyl protons of the triphenylsilyloxy ligand. These typically appear as a complex multiplet in the aromatic region.

Infrared (IR) Spectroscopy: The IR spectrum is expected to show strong absorption bands characteristic of the Re=O stretching vibrations. These bands are indicative of the trioxo core of the molecule.

Synthesis of Trioxo(triphenylsilyloxy)rhenium(VII)

The synthesis of **Trioxo(triphenylsilyloxy)rhenium(VII)** generally involves the reaction of a suitable rhenium oxide precursor with triphenylsilanol. A generalized experimental workflow is depicted below.

Experimental Workflow: Synthesis



[Click to download full resolution via product page](#)

Caption: Generalized workflow for the synthesis of **Trioxo(triphenylsilyloxy)rhenium(VII)**.

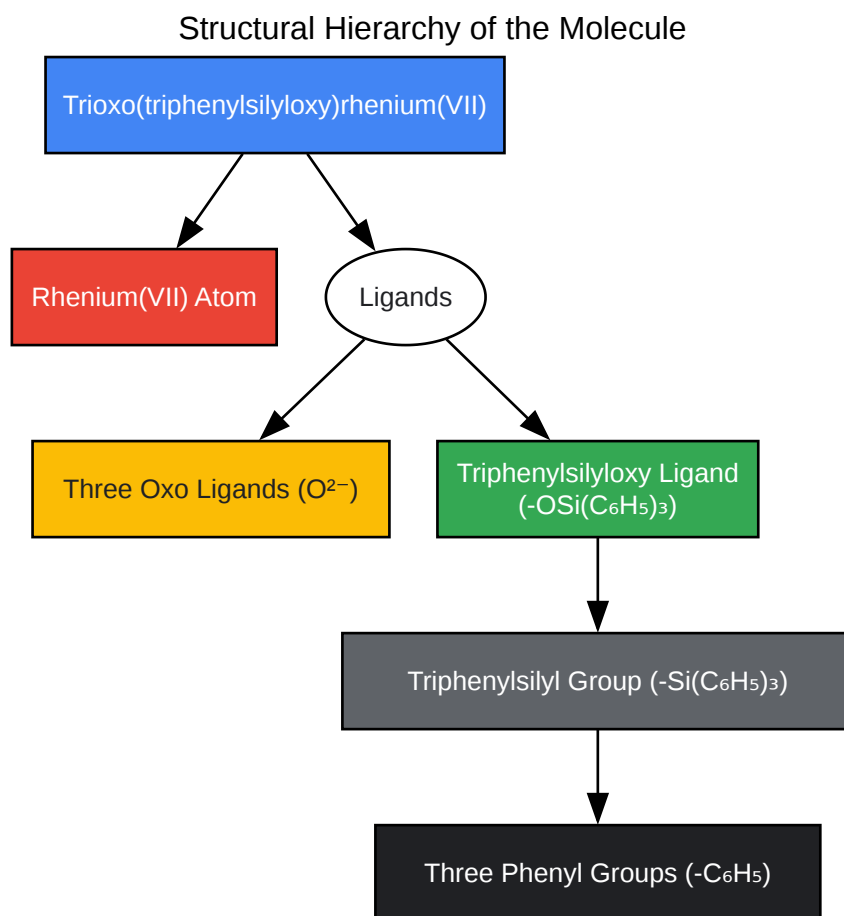
Detailed Experimental Protocol

A detailed experimental protocol, based on general procedures for the synthesis of related organorhenium oxides, would involve the following steps. Note: Specific quantities and reaction conditions would need to be optimized based on laboratory-scale requirements.

- **Reaction Setup:** A flame-dried Schlenk flask is charged with a rhenium oxide precursor, such as rhenium(VII) oxide (Re_2O_7).
- **Reagent Addition:** An equimolar amount of triphenylsilanol, dissolved in a dry, inert solvent like dichloromethane, is added to the flask under an inert atmosphere (e.g., argon or nitrogen).
- **Reaction:** The reaction mixture is stirred at room temperature until the starting materials are consumed, which can be monitored by techniques like thin-layer chromatography.
- **Work-up:** The reaction mixture is filtered to remove any insoluble byproducts. The solvent is then removed from the filtrate under reduced pressure.
- **Purification:** The crude product is purified by recrystallization from a suitable solvent system, such as a mixture of dichloromethane and hexane, to yield the final product as a crystalline solid.
- **Characterization:** The purified product is characterized by standard analytical techniques, including ^1H NMR and IR spectroscopy, to confirm its identity and purity.

Logical Relationship of Structural Components

The relationship between the constituent parts of **Trioxo(triphenylsilyloxy)rhenium(VII)** can be visualized as a hierarchical structure.



[Click to download full resolution via product page](#)

Caption: Hierarchical relationship of the components of **Trioxo(triphenylsilyloxy)rhenium(VII)**.

Conclusion

Trioxo(triphenylsilyloxy)rhenium(VII) is a significant organometallic compound with a well-defined, albeit not crystallographically fully detailed, molecular structure. Its key features include a high-valent rhenium center, a trioxo core, and a sterically demanding triphenylsilyloxy ligand. The synthesis is achievable through the reaction of rhenium oxides with triphenylsilanol. Further research, particularly a single-crystal X-ray diffraction study, would be invaluable to precisely determine the bond lengths and angles, providing deeper insights into the electronic structure and reactivity of this important catalyst.

- To cite this document: BenchChem. [Unveiling the Molecular Architecture of Trioxo(triphenylsilyloxy)rhenium(VII): A Technical Guide]. BenchChem, [2025]. [Online PDF].

Available at: [<https://www.benchchem.com/product/b3146729#molecular-structure-of-trioxo-triphenylsilyloxy-rhenium-vii>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com